

# 2-(Chloromethyl)-4-methylaniline CAS number lookup

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(Chloromethyl)-4-methylaniline

Cat. No.: B8465793

[Get Quote](#)

## Technical Guide on 2-Chloro-4-methylaniline

A Note on the Target Compound: Initial searches for "2-(Chloromethyl)-4-methylaniline" did not yield a specific CAS number or sufficient technical data for a comprehensive guide. This compound is structurally distinct from the more widely documented 2-Chloro-4-methylaniline. This guide will, therefore, focus on the latter, providing an in-depth overview for researchers, scientists, and drug development professionals.

### Chemical Identity of 2-Chloro-4-methylaniline

- CAS Number: 615-65-6[1][2]
- Synonyms: 2-Chloro-p-toluidine, 4-Amino-3-chlorotoluene[1]
- Molecular Formula: C<sub>7</sub>H<sub>8</sub>ClN[1][2]
- Molecular Weight: 141.60 g/mol [1]

## Physicochemical and Safety Data

The following table summarizes key quantitative data for 2-Chloro-4-methylaniline.

Property	Value	Reference(s)
Physical Form	Liquid	<a href="#">[1]</a>
Appearance	Colorless to pale yellow or red to green clear liquid	<a href="#">[2]</a>
Boiling Point	223-225 °C (lit.)	<a href="#">[1]</a>
Melting Point	7 °C (lit.)	<a href="#">[1]</a>
Density	1.151 g/mL at 25 °C (lit.)	<a href="#">[1]</a>
Refractive Index	n <sub>20/D</sub> 1.575 (lit.)	<a href="#">[1]</a>
Solubility	Soluble in methanol.	<a href="#">[1]</a> <a href="#">[2]</a>
Flash Point	99 °C (210.2 °F) - closed cup	<a href="#">[1]</a>

## Applications in Research and Drug Development

2-Chloro-4-methylaniline serves as a crucial intermediate in the synthesis of a variety of compounds, particularly in the pharmaceutical and agrochemical industries.[\[2\]](#) Its chemical structure allows it to be a versatile building block for more complex molecules.[\[2\]](#)[\[3\]](#)

Notably, it is used as an intermediate in the preparation of reverse transcriptase inhibitors for HIV-1. It is also a precursor for various drug molecules, including antibiotics, anti-inflammatory drugs, and analgesics.[\[3\]](#) In addition to pharmaceuticals, it is utilized in the synthesis of dyes and can be used to create certain polymer or functional materials.[\[2\]](#)[\[3\]](#)

## Experimental Protocols

### Synthesis of 2-Chloro-4-methylaniline

A common synthetic route to 2-Chloro-4-methylaniline involves the chlorination of N-acetyl-p-toluidine followed by deprotection.

Materials:

- N-acetyl-p-toluidine

- Chlorinating agent (e.g., sulfonyl chloride)
- Solvent (e.g., acetic acid)
- Hydrochloric acid
- Sodium hydroxide

**Procedure:**

- Dissolve N-acetyl-p-toluidine in a suitable solvent such as acetic acid in a reaction flask.
- Cool the mixture in an ice bath.
- Slowly add the chlorinating agent to the cooled solution while stirring.
- After the addition is complete, allow the reaction to proceed at a controlled temperature until completion, monitored by a technique like Thin Layer Chromatography (TLC).
- Pour the reaction mixture into water to precipitate the chlorinated intermediate.
- Filter and wash the precipitate.
- Hydrolyze the intermediate by heating with hydrochloric acid.
- Neutralize the solution with sodium hydroxide to obtain 2-Chloro-4-methylaniline.
- Extract the product with an organic solvent, dry the organic layer, and purify by distillation.

## Application in the Synthesis of a Diazocine Derivative

**Materials:**

- 4-Chloro-2-methylaniline (an isomer, for which a specific synthesis was found)
- Paraformaldehyde
- Toluene

- Catalyst (as specified in the literature)

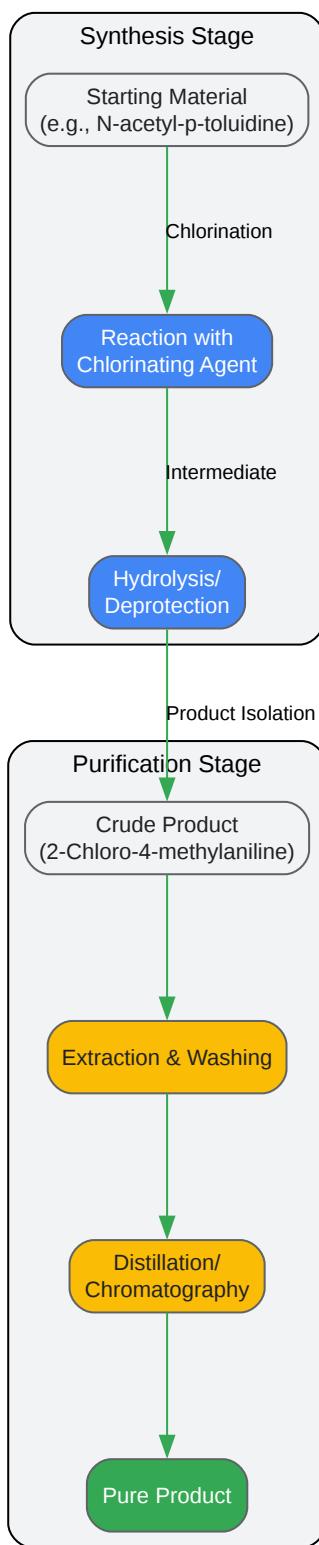
Procedure:

- In a reaction flask, combine 4-Chloro-2-methylaniline and paraformaldehyde in toluene.
- Add the appropriate catalyst.
- Heat the mixture to reflux and maintain for the time specified in the relevant literature, monitoring the reaction by TLC.
- Upon completion, cool the reaction mixture.
- Remove the solvent under reduced pressure.
- Purify the resulting crude product, 2,8-dichloro-4,10-dimethyl-6H,12H-5,11-methanodibenzo[b,f]-diazocine, using column chromatography or recrystallization.

## Logical Workflow for Synthesis

The following diagram illustrates a generalized workflow for the synthesis and purification of a derivative from an aniline precursor.

## General Synthesis Workflow

[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis and purification of 2-Chloro-4-methylaniline.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Benzenamine, 2-chloro-4-methyl- [webbook.nist.gov]
- 2. Page loading... [wap.guidechem.com]
- 3. arborpharmchem.com [arborpharmchem.com]
- To cite this document: BenchChem. [2-(Chloromethyl)-4-methylaniline CAS number lookup]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8465793#2-chloromethyl-4-methylaniline-cas-number-lookup\]](https://www.benchchem.com/product/b8465793#2-chloromethyl-4-methylaniline-cas-number-lookup)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

